

Standard Operating Procedure: Handling and Disposal of Pro-Met

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Compound of Interest

Compound Name: Pro-Met

Cat. No.: B1277780

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This document provides essential safety and logistical information for the handling and disposal of **Pro-Met** in a laboratory setting. The following procedures are designed to minimize risk and ensure the safety of all personnel.

Immediate Safety and Personal Protective Equipment (PPE)

All handling of **Pro-Met** must be conducted within a certified chemical fume hood. The following Personal Protective Equipment (PPE) is mandatory for any procedure involving this substance.

PPE Item	Specification	Purpose
Hand Protection	Nitrile gloves (minimum 5 mil thickness)	Prevents skin contact. Double-gloving is recommended for prolonged handling.
Eye Protection	Chemical splash goggles	Protects eyes from splashes and airborne particles.
Body Protection	Flame-resistant lab coat	Protects against splashes and contamination of personal clothing.
Respiratory Protection	N95 respirator	Required when handling the powdered form outside of a fume hood (e.g., during transport or spill cleanup).

Operational Plan: Step-by-Step Handling Protocol

2.1. Preparation

- Ensure a chemical fume hood is certified and operational.
- Gather all necessary equipment, including **Pro-Met**, solvents, and reaction vessels.
- Don all required PPE as specified in the table above.
- Place an absorbent, disposable bench liner in the fume hood.

2.2. Handling

- Conduct all weighing and dispensing of **Pro-Met** powder within the fume hood.
- Use a spatula for solid transfers to minimize dust generation.
- If creating a solution, add **Pro-Met** slowly to the solvent to avoid splashing.
- Keep all containers of **Pro-Met** sealed when not in use.

2.3. Spill Response

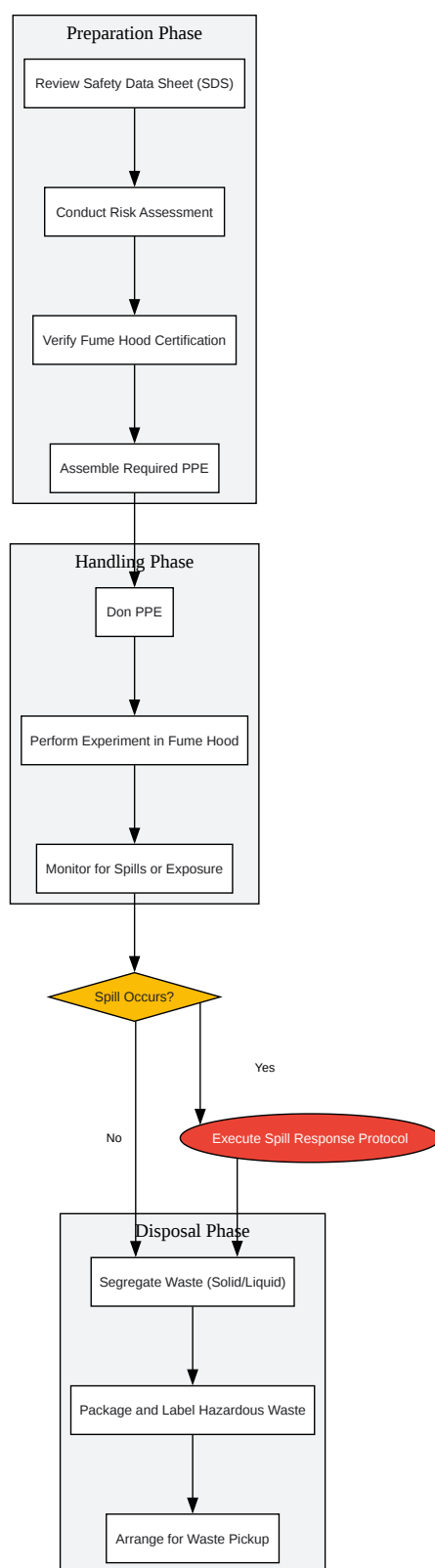
- In case of a small spill (<5g) within the fume hood, use a commercial chemical spill kit to absorb the material.
- For larger spills or spills outside the fume hood, evacuate the area and contact the institutional safety office immediately.

Disposal Plan

- Solid Waste: All contaminated solid waste, including gloves, bench liners, and weigh boats, must be placed in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions of **Pro-Met** must be collected in a clearly labeled, sealed hazardous waste container. Do not dispose of **Pro-Met** solutions down the drain.
- Container Disposal: Empty **Pro-Met** containers must be triple-rinsed with a suitable solvent, with the rinsate collected as hazardous liquid waste.

Experimental Workflow and Safety Decision Making

The following diagram illustrates the logical workflow for safely handling **Pro-Met**, from initial risk assessment to final disposal.



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Caption: Workflow for safe handling and disposal of **Pro-Met**.

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